

An In-depth Technical Guide to 2-Bromo-3-phenylpropanenitrile

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Compound of Interest

Compound Name: 2-Bromo-3-phenylpropanenitrile

CAS No.: 62448-27-5

Cat. No.: B1276170

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Introduction

2-Bromo-3-phenylpropanenitrile, a bifunctional molecule of significant interest in synthetic organic chemistry, serves as a versatile building block for a wide array of more complex molecular architectures. Its structure, featuring a reactive bromine atom alpha to a nitrile group and adjacent to a benzyl moiety, allows for a diverse range of chemical transformations. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safe handling protocols, tailored for researchers and professionals in chemical synthesis and drug development.

Chemical Identity and Nomenclature

- IUPAC Name: **2-Bromo-3-phenylpropanenitrile**
- Synonyms: α -Bromo- β -phenylpropionitrile
- CAS Number: 62448-27-5[1][2]
- Molecular Formula: C_9H_8BrN [1]

- Molecular Weight: 210.07 g/mol [1]

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- Chemical Structure:

Physicochemical and Spectroscopic Properties

The physical and spectral data are crucial for the identification, purification, and structural elucidation of **2-Bromo-3-phenylpropanenitrile**.

Physical Properties

This compound is typically a solid at room temperature and possesses properties that necessitate careful handling in a laboratory setting.

Property	Value	Source
Molecular Weight	210.07 g/mol	[1]
Appearance	White to off-white crystalline powder	Supplier Data
Melting Point	58-62 °C	Supplier Data
Boiling Point	Decomposes upon heating	General Knowledge
Solubility	Soluble in most organic solvents (e.g., Dichloromethane, Ethyl Acetate, Acetone). Insoluble in water.	General Knowledge

Spectroscopic Data

Spectroscopic analysis provides the definitive structural confirmation of the molecule.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the phenyl group (typically in the range of 7.2-7.5 ppm), the benzylic protons (-CH₂-) as a doublet of doublets, and the proton on the bromine-bearing carbon (-CHBr) as a triplet.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon spectrum will display distinct signals for the nitrile carbon (around 115-120 ppm), the carbons of the phenyl ring (125-140 ppm), the benzylic carbon, and the carbon atom bonded to the bromine.
- IR (Infrared) Spectroscopy: A sharp, strong absorption band characteristic of the nitrile (C≡N) stretching vibration is expected around 2240-2260 cm⁻¹. Other significant peaks will correspond to C-H bonds of the aromatic ring and aliphatic chain, and the C-Br bond.
- Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for a bromine-containing compound, with two major peaks for the molecular ion [M]⁺ and [M+2]⁺ in an approximate 1:1 ratio. The monoisotopic mass is 208.98401 Da.^[3]

Synthesis and Manufacturing

The most common laboratory-scale synthesis of **2-Bromo-3-phenylpropanenitrile** involves the α-bromination of 3-phenylpropanenitrile. This reaction leverages the increased acidity of the α-proton due to the electron-withdrawing effect of the adjacent nitrile group.

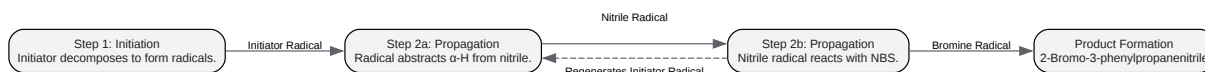
Synthetic Route: α-Bromination of 3-Phenylpropanenitrile

The reaction is typically carried out using a brominating agent such as N-Bromosuccinimide (NBS) and a radical initiator like benzoyl peroxide or AIBN in an inert solvent.

Reaction: 3-Phenylpropanenitrile + NBS → **2-Bromo-3-phenylpropanenitrile** + Succinimide

Reaction Mechanism

The reaction proceeds via a free-radical mechanism, which is a cornerstone of many selective halogenation reactions.



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Caption: Free-radical mechanism for α -bromination.

Detailed Experimental Protocol

- **Setup:** A round-bottom flask is charged with 3-phenylpropanenitrile and a suitable solvent (e.g., carbon tetrachloride or acetonitrile).
- **Reagent Addition:** N-Bromosuccinimide (NBS) and a catalytic amount of a radical initiator (e.g., AIBN or benzoyl peroxide) are added to the flask.
- **Reaction Conditions:** The mixture is heated to reflux and stirred under an inert atmosphere (e.g., nitrogen or argon) for several hours.
- **Monitoring:** The reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the succinimide byproduct is removed by filtration. The filtrate is then washed with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by a brine wash.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography to yield pure **2-Bromo-3-phenylpropanenitrile**.

Chemical Reactivity and Synthetic Utility

The reactivity of **2-Bromo-3-phenylpropanenitrile** is dominated by the presence of the α -bromo substituent, which is an excellent leaving group in nucleophilic substitution reactions.^[4] This makes the compound a valuable intermediate for introducing a variety of functional groups at the α -position.

Nucleophilic Substitution Reactions

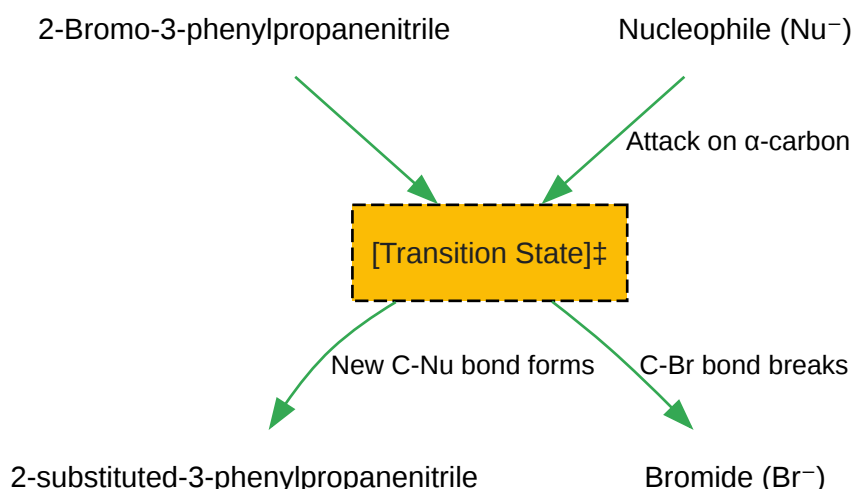
The carbon atom bonded to the bromine is electrophilic and readily attacked by nucleophiles. [4][5] These reactions typically proceed via an S_N2 mechanism, especially with a secondary alkyl halide like this, leading to an inversion of stereochemistry if the starting material is chiral. [6]

General Reaction: $R-Nu + \text{2-Bromo-3-phenylpropanenitrile} \rightarrow \text{2-(Nu)-3-phenylpropanenitrile} + R-Br$

Where Nu represents a nucleophile (e.g., $-OH$, $-OR$, $-CN$, $-N_3$).

Mechanism of S_N2 Substitution

The S_N2 mechanism is a concerted, one-step process where the nucleophile attacks the electrophilic carbon at the same time as the bromide leaving group departs. [4][6]



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Caption: Concerted S_N2 reaction pathway.

Applications in Synthesis

- Synthesis of Amino Acids: Reaction with ammonia or an azide followed by reduction and hydrolysis can yield phenylalanine derivatives.

- **Formation of Heterocycles:** The compound can serve as a precursor for the synthesis of various nitrogen- and sulfur-containing heterocyclic systems.
- **Pharmaceutical Intermediates:** It is a key starting material in the synthesis of various pharmaceutically active compounds.

Safety, Handling, and Storage

2-Bromo-3-phenylpropanenitrile is a hazardous substance and must be handled with appropriate safety precautions.

Hazard Identification

- **Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled.[7]
- **Irritation:** Causes skin and serious eye irritation.[8][9]
- **Environmental Hazards:** May be toxic to aquatic life with long-lasting effects.[9]

Recommended Safety Protocols

- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.[8][9]
- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[7][8] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8] Wash hands and any exposed skin thoroughly after handling.[8]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[7] Store locked up.[7][9]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8][9]

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